

Technical Support Center: Control Strategies for N-nitroso-nifedipine in Manufacturing

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Compound of Interest

Compound Name: *N-nitroso-nifedipine*

Cat. No.: *B16188478*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the control strategies for **N-nitroso-nifedipine** in the manufacturing of nifedipine-containing drug products.

Frequently Asked Questions (FAQs)

Q1: What is **N-nitroso-nifedipine** and why is it a concern?

N-nitroso-nifedipine is a nitrosamine impurity that can potentially form in drug products containing nifedipine.[1][2] Nitrosamines are classified as probable human carcinogens based on animal studies, meaning that long-term exposure above certain levels may increase the risk of cancer.[3] Regulatory bodies like the FDA and EMA have established strict limits for nitrosamine impurities in pharmaceuticals to ensure patient safety.[3][4][5]

Q2: What is the acceptable intake (AI) limit for **N-nitroso-nifedipine**?

The U.S. Food and Drug Administration (FDA) has set an acceptable intake (AI) limit of 1500 ng/day for **N-nitroso-nifedipine**. [6] This limit is based on a lifetime exposure and is intended to keep the potential cancer risk very low.[4]

Q3: How is **N-nitroso-nifedipine** formed in pharmaceutical products?

N-nitroso-nifedipine can form through the reaction of the secondary amine group in the nifedipine structure with nitrosating agents.^[1] These nitrosating agents are often derived from nitrite impurities that may be present in raw materials, excipients, or introduced during the manufacturing process.^[7] The formation is more likely to occur under acidic conditions.^[5]

Q4: Is the formation of **N-nitroso-nifedipine** guaranteed if nitrites are present?

Not necessarily. Some studies suggest that **N-nitroso-nifedipine** may not readily form under typical conditions.^[8] Furthermore, research has indicated that under certain forced nitrosation conditions, the reaction may favor the formation of a C-nitroso compound rather than the N-nitroso impurity.^[9] This is a critical distinction as C-nitroso compounds are not classified in the same "cohort of concern" as N-nitrosamines. However, the potential for **N-nitroso-nifedipine** formation exists, and a thorough risk assessment is crucial.^{[10][11]}

Q5: What are the primary control strategies to prevent **N-nitroso-nifedipine** formation?

The primary control strategies involve a multi-faceted approach:

- **Risk Assessment:** A thorough evaluation of the entire manufacturing process to identify potential sources of nitrites and conditions that could lead to nitrosamine formation.
- **Raw Material Control:** Sourcing high-purity raw materials and excipients with low nitrite content.
- **Process Optimization:** Modifying manufacturing processes to avoid conditions that favor nitrosation, such as adjusting the pH to be less acidic and avoiding excessive temperatures.
- **Use of Inhibitors:** Incorporating antioxidants, such as ascorbic acid or alpha-tocopherol, into the formulation can inhibit the formation of nitrosamines.
- **Analytical Testing:** Implementing robust analytical methods to test for the presence of **N-nitroso-nifedipine** in the final drug product.^[7]

Troubleshooting Guides

Analytical Method Troubleshooting

Issue: High Baseline Noise in LC-MS/MS Analysis

- Question: We are observing a high and noisy baseline in our LC-MS/MS analysis for **N-nitroso-nifedipine**, which is affecting our limit of detection. What are the possible causes and solutions?
- Answer: High baseline noise in LC-MS/MS analysis of nitrosamines can stem from several sources. Here's a systematic approach to troubleshooting:
 - Mobile Phase Contamination: Even LC-MS grade solvents can contain impurities that contribute to baseline noise.[\[12\]](#)
 - Solution: Test a new batch of solvents and mobile phase additives. Ensure all glassware is scrupulously clean.
 - System Contamination: Residues from previous analyses can accumulate in the LC system and mass spectrometer.
 - Solution: Flush the entire LC system with a strong solvent. Clean the mass spectrometer's ion source.[\[13\]](#)
 - Matrix Effects: Excipients in the drug product formulation can interfere with the ionization of the target analyte.
 - Solution: Optimize the sample preparation method to remove interfering matrix components. Consider using a divert valve to direct the flow to waste during the elution of highly concentrated components like the API.[\[13\]](#)
 - Instrument Parameters: Suboptimal instrument settings can lead to increased noise.
 - Solution: Optimize the cone gas flow rate and cone voltage to reduce interfering ions and improve the signal-to-noise ratio.[\[14\]](#)

Issue: Poor Peak Shape in GC-MS Analysis

- Question: We are experiencing peak tailing and fronting in our GC-MS analysis of nitrosamines. How can we improve the peak shape?
- Answer: Poor peak shape in GC-MS can compromise the accuracy and precision of your results. Here are some common causes and their solutions:
 - Peak Tailing:
 - Cause: Active sites in the GC inlet liner or column can interact with the nitrosamines.[\[15\]](#)
 - Solution: Use a deactivated inlet liner and a high-quality, inert GC column. If the column is old, consider trimming the first few centimeters or replacing it.[\[15\]](#)
 - Peak Fronting:
 - Cause: Column overload due to a high concentration of the analyte in the sample.
 - Solution: Dilute the sample or reduce the injection volume.[\[16\]](#)
 - Split Peaks:
 - Cause: Improper column installation or a partially blocked inlet frit.
 - Solution: Ensure the column is cut cleanly and installed correctly in the inlet. If the problem persists, the inlet frit may need to be replaced.[\[16\]](#)

Manufacturing Process Troubleshooting

Issue: Detection of **N-nitroso-nifedipine** in a new batch of drug product.

- Question: We have detected **N-nitroso-nifedipine** in a recent batch of our nifedipine tablets, but previous batches were compliant. What should we investigate?
- Answer: This situation requires a systematic investigation to identify the root cause. Here are the key areas to focus on:
 - Raw Materials:

- Action: Test the current lots of nifedipine API and all excipients for nitrite content. Compare these results with the lots used for the compliant batches. A change in supplier or a batch-to-batch variation in an excipient is a common cause.^[7]
- Manufacturing Process:
 - Action: Review the batch manufacturing records for any deviations from the standard operating procedure. Pay close attention to pH measurements, mixing times, and drying temperatures.
- Water Quality:
 - Action: Test the purified water used in the manufacturing process for nitrite and nitrate levels.
- Cross-Contamination:
 - Action: Investigate if there was any potential for cross-contamination from other processes running in the same manufacturing suite.

Quantitative Data Summary

Table 1: Regulatory Limits and Categorization for **N-nitroso-nifedipine**

Impurity	Acceptable Intake (AI) Limit (ng/day)	Carcinogenic Potency Category (FDA)
N-nitroso-nifedipine	1500	5

Source: FDA Guidance^[6]

Table 2: Potential Sources of Nitrosating Agents and Amines in Nifedipine Manufacturing

Source Category	Potential Source
Nitrosating Agents	Nitrite impurities in excipients (e.g., lactose, microcrystalline cellulose)
Nitrite/nitrate impurities in water	
Contaminated raw materials	
Amine Source	Nifedipine API (contains a secondary amine)
Degradation products of nifedipine	
Impurities in starting materials or intermediates	

Experimental Protocols

Protocol 1: Quantification of N-nitroso-nifedipine in Nifedipine Tablets by LC-MS/MS

1. Objective: To accurately quantify the level of **N-nitroso-nifedipine** in nifedipine tablets.

2. Materials and Reagents:

- **N-nitroso-nifedipine** reference standard
- Nifedipine reference standard
- LC-MS grade methanol, acetonitrile, and water
- Formic acid (LC-MS grade)
- Nifedipine tablets for testing

3. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.

4. Sample Preparation:

- Weigh and grind a representative number of nifedipine tablets to obtain a fine powder.
- Accurately weigh a portion of the powdered tablets equivalent to a specific amount of nifedipine (e.g., 100 mg) into a volumetric flask.
- Add a suitable extraction solvent (e.g., methanol) and sonicate for 30 minutes to ensure complete extraction.
- Dilute to volume with the extraction solvent and mix well.
- Centrifuge a portion of the extract and filter the supernatant through a 0.22 μm syringe filter into an HPLC vial.

5. LC-MS/MS Conditions:

- LC Column: A suitable C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μm).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution: A suitable gradient to separate **N-nitroso-nifedipine** from nifedipine and other matrix components.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL .
- MS/MS Detection: Monitor the specific precursor-to-product ion transitions for **N-nitroso-nifedipine** in Multiple Reaction Monitoring (MRM) mode.

6. Quantification:

- Prepare a calibration curve using the **N-nitroso-nifedipine** reference standard.
- Calculate the concentration of **N-nitroso-nifedipine** in the sample based on the calibration curve.

Protocol 2: Forced Degradation Study for N-nitroso-nifedipine Formation

1. Objective: To assess the potential for **N-nitroso-nifedipine** formation under stressed conditions.

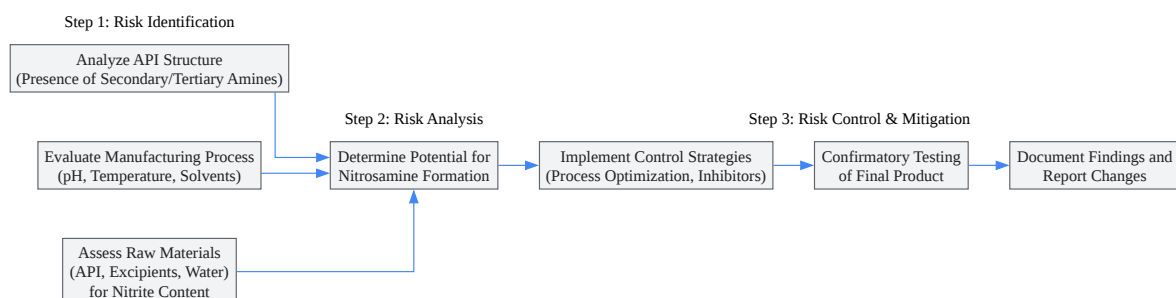
2. Materials and Reagents:

- Nifedipine API
- Sodium nitrite
- Hydrochloric acid
- Methanol
- Purified water

3. Procedure:

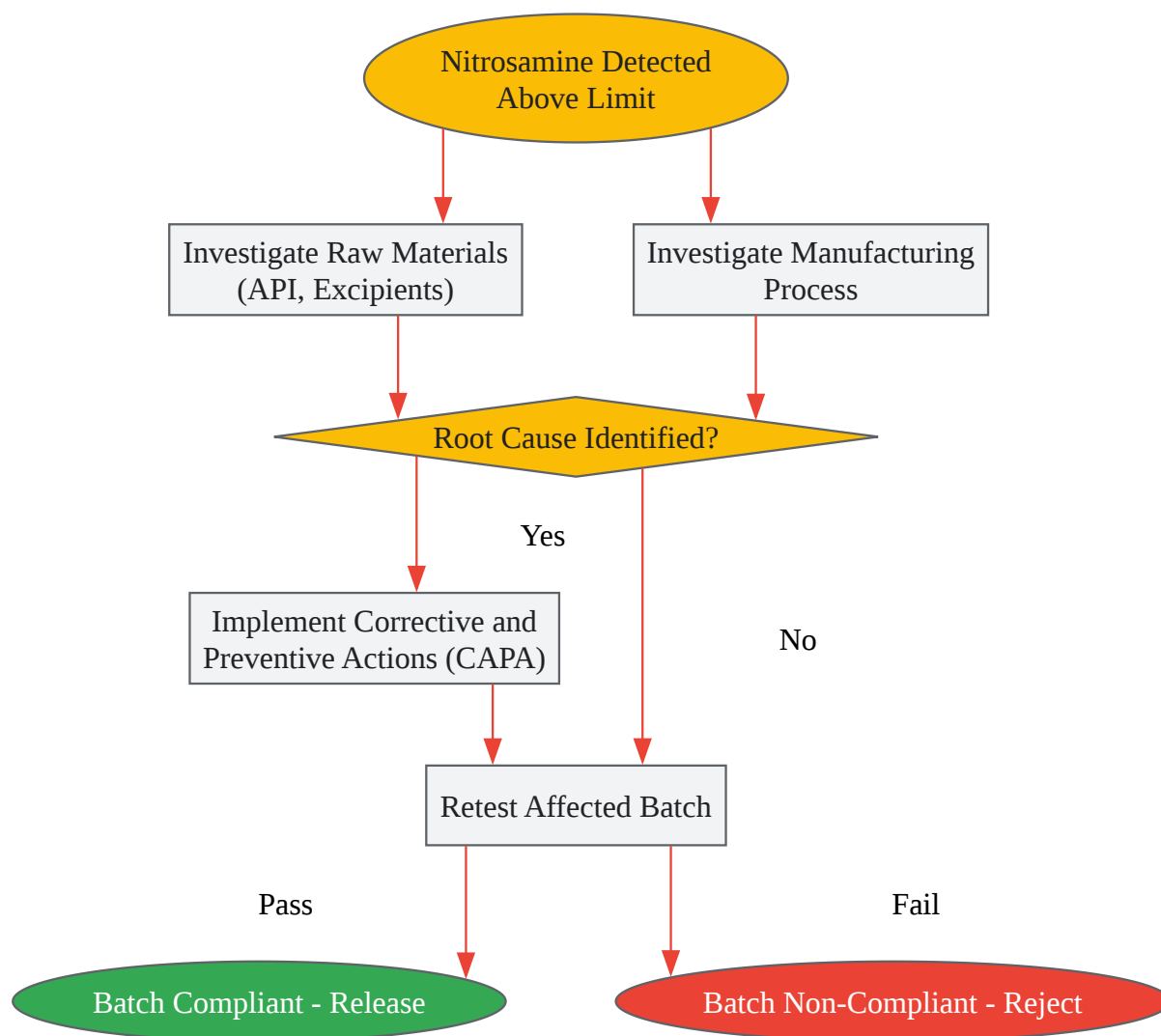
- Dissolve a known amount of nifedipine API in methanol.
- Add a molar excess of sodium nitrite (e.g., 10-fold) to the solution.
- Adjust the pH of the solution to acidic conditions (e.g., pH 3) using hydrochloric acid.
- Incubate the solution at an elevated temperature (e.g., 50°C) for a specified period (e.g., 24 hours), protected from light.
- After incubation, neutralize the solution and analyze for the presence of **N-nitroso-nifedipine** using a validated analytical method, such as the LC-MS/MS method described in Protocol 1.

Visualizations



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Caption: A workflow diagram for nitrosamine risk assessment in pharmaceutical manufacturing.



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Caption: A logical workflow for troubleshooting out-of-specification results for nitrosamine impurities.

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